

troubleshooting YC137 insolubility in aqueous solutions

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Compound of Interest

Compound Name: YC137

Cat. No.: B1683862

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Technical Support Center: YC137

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address the insolubility of **YC137** in aqueous solutions during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **YC137** and why is it used in research?

YC137 is a potent and selective small molecule inhibitor of the B-cell lymphoma 2 (Bcl-2) protein.[1] In cancer cells, particularly hematological malignancies, overexpression of Bcl-2 prevents apoptosis (programmed cell death), contributing to tumor survival and drug resistance. **YC137** binds to Bcl-2, blocking its anti-apoptotic function and thereby promoting cancer cell death.[1][2] It is a valuable tool in cancer research for studying apoptosis and developing new therapeutic strategies.

Q2: What are the known solubility properties of **YC137**?

YC137 is a hydrophobic molecule with poor solubility in aqueous solutions. It is known to be soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[3] Quantitative solubility data is summarized in the table below.

Q3: What is the mechanism of action of **YC137**?

YC137 functions by inhibiting the anti-apoptotic protein Bcl-2. Bcl-2 sequesters pro-apoptotic proteins like Bax and Bak, preventing them from forming pores in the mitochondrial membrane. By inhibiting Bcl-2, **YC137** allows Bax and Bak to oligomerize and permeabilize the mitochondrial outer membrane, leading to the release of cytochrome c and other pro-apoptotic factors into the cytoplasm. This initiates a caspase cascade that culminates in apoptosis.^[4]

Q4: Are there any known stability issues with **YC137**?

While specific stability data is limited, it is recommended to store **YC137** as a solid at -20°C for long-term storage. Stock solutions in DMSO should also be stored at -20°C or -80°C and protected from light to minimize degradation. Avoid repeated freeze-thaw cycles.

Troubleshooting Guide: **YC137** Insolubility in Aqueous Solutions

This guide provides a systematic approach to addressing precipitation issues encountered when preparing **YC137** for in vitro experiments.

Issue 1: **YC137** precipitates when preparing a stock solution.

- Possible Cause: The chosen solvent is inappropriate, or the concentration is too high.
- Solution:
 - Solvent Selection: Use anhydrous, high-purity DMSO for preparing the primary stock solution.
 - Concentration: Do not exceed the recommended maximum stock concentrations (see Table 1). For a 10 mM stock, dissolve 5.12 mg of **YC137** (MW: 511.57 g/mol) in 1 mL of DMSO.
 - Dissolution Technique: To aid dissolution, warm the solution to 37°C for a short period and vortex or sonicate.

Issue 2: YC137 precipitates upon dilution in aqueous buffer or cell culture medium.

This is a common phenomenon known as "salting out" or "solvent shock," where the rapid change in solvent polarity causes the hydrophobic compound to fall out of solution.

- Solution 1: Optimize DMSO Concentration
 - Final DMSO Concentration: Ensure the final concentration of DMSO in your experimental medium is sufficient to maintain **YC137** solubility but remains non-toxic to your cells. Most cell lines can tolerate up to 0.5% DMSO, but it is crucial to determine the specific tolerance of your cell line. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.
 - Serial Dilutions: Perform serial dilutions of your high-concentration DMSO stock in your aqueous buffer or medium. This gradual change in solvent polarity can help prevent precipitation.
- Solution 2: Employ Solubilizing Excipients (Requires Optimization)
 - Cyclodextrins: These are cyclic oligosaccharides that can encapsulate hydrophobic molecules, increasing their aqueous solubility. Beta-cyclodextrins and their derivatives, such as hydroxypropyl- β -cyclodextrin (HP- β -CD), are commonly used.
 - General Protocol: Prepare a stock solution of the cyclodextrin in your aqueous buffer. Add the **YC137** DMSO stock solution to the cyclodextrin solution while vortexing. The optimal molar ratio of cyclodextrin to **YC137** will need to be determined empirically.
 - Surfactants: Surfactants can form micelles that encapsulate hydrophobic compounds, increasing their solubility. Non-ionic surfactants like Tween® 80 or Pluronic® F-68 are often used in cell culture applications at low, non-toxic concentrations (typically below 0.1%).
 - General Protocol: Prepare a stock solution of the surfactant in your aqueous buffer. Add the **YC137** DMSO stock to the surfactant solution. The appropriate surfactant and its optimal concentration need to be determined experimentally.

- Solution 3: pH Adjustment (Compound Dependent)
 - The solubility of some compounds can be influenced by the pH of the solution. The effect of pH on **YC137** solubility is not well-documented. If the compound has ionizable groups, adjusting the pH of the buffer might improve solubility. This approach requires careful consideration as changes in pH can affect cell viability and the activity of the compound.

Data Presentation

Table 1: Solubility of **YC137** in Organic Solvents

Solvent	Concentration (Molar)	Concentration (mg/mL)
DMSO	10 mM	~5.12 mg/mL
DMSO	Not specified	5 mg/mL
Ethanol	Not specified	5 mg/mL

Molecular Weight of **YC137**: 511.57 g/mol

Experimental Protocols

Protocol 1: Preparation of a 10 mM **YC137** Stock Solution in DMSO

- Materials:
 - **YC137** powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Weigh out 5.12 mg of **YC137** powder and place it in a sterile microcentrifuge tube.
 2. Add 1 mL of anhydrous, high-purity DMSO to the tube.

3. Vortex the solution until the **YC137** is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution.

4. Store the 10 mM stock solution in aliquots at -20°C or -80°C, protected from light.

Protocol 2: Dosing Cells with **YC137** and Avoiding Precipitation

- Materials:

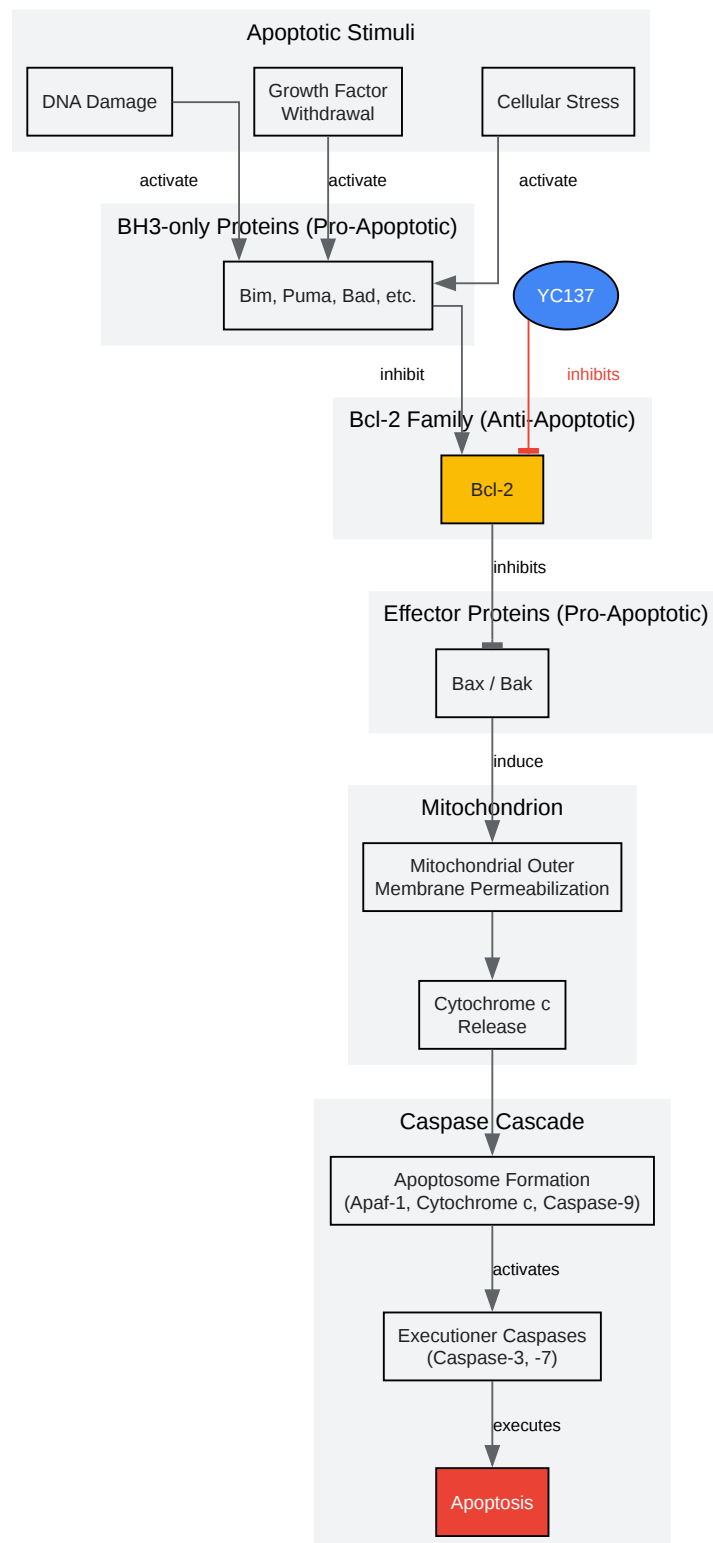
- 10 mM **YC137** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile microcentrifuge tubes

- Procedure:

1. Determine the final desired concentration of **YC137** and the final acceptable DMSO concentration for your experiment (e.g., $\leq 0.5\%$).
2. Perform serial dilutions of the 10 mM **YC137** stock solution in pre-warmed cell culture medium. For example, to achieve a final concentration of 10 μM with 0.1% DMSO:
 - Prepare an intermediate dilution by adding 1 μL of the 10 mM stock to 99 μL of medium (results in 100 μM **YC137** in 1% DMSO).
 - Add 10 μL of this 100 μM intermediate solution to 90 μL of medium in your cell culture well to get a final concentration of 10 μM **YC137** and 0.1% DMSO.
3. Add the final diluted **YC137** solution to your cells and gently mix.
4. Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental setup.

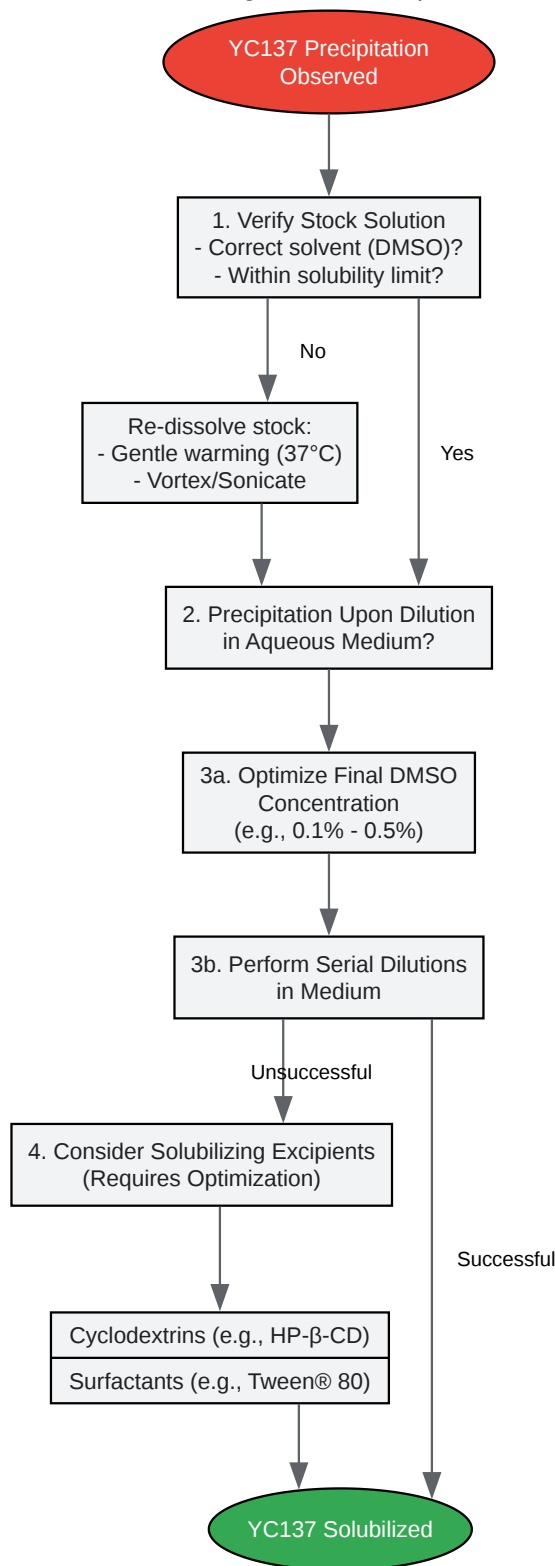
Visualizations

YC137 Mechanism of Action

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Caption: **YC137** inhibits Bcl-2, leading to apoptosis.

Troubleshooting YC137 Precipitation

[Click to download full resolution via product page](#)Caption: Workflow for troubleshooting **YC137** precipitation.

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